Application Note: NMR Characterization of -Methyl-Phenylalanine Peptides

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Compound of Interest

Compound Name:	*(2R,3R)/(2S,3S)-Fmoc-DL-beta-methyl-Phe-OH*
CAS No.:	*321524-79-2*
Cat. No.:	*B556935*

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Executive Summary

The incorporation of

-methyl-phenylalanine (

-Me-Phe) into bioactive peptides is a critical strategy in peptidomimetic drug design. The addition of a methyl group at the

-position introduces a second chiral center, creating four possible stereoisomers (typically

and

when starting from L-amino acid precursors). This modification severely restricts the

torsion angle, locking the side chain into specific rotamers that can enhance receptor selectivity and metabolic stability.

However, this constraint introduces significant analytical challenges. Distinguishing between the

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and

diastereomers and determining the bioactive conformation requires a specialized NMR workflow that goes beyond standard backbone assignment. This guide details a self-validating protocol using scalar coupling (

) analysis and NOE-restrained rotamer mapping.

Experimental Prerequisites

Sample Preparation[1][2]

- Concentration: 1–5 mM is ideal for natural abundance

  C experiments.

- Solvent System:
  - Primary: DMSO-

    (reduces aggregation, sharpens amide signals).
  - Secondary: 90% H

    O / 10% D

    O (if physiological relevance is paramount, though spectral overlap may increase).
  - Cryogenic Probe: Essential for samples < 500

    M to detect weak NOEs between the

    -methyl and aromatic ring.

Pulse Sequence Selection

Standard assignment (COSY, TOCSY, NOESY) is insufficient for unambiguous stereochemical assignment. The following suite is required:

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Experiment	Target Information	Critical Parameter
1D H w/ Decoupling	Precise measurement	High digital resolution (< 0.2 Hz/pt)
H- C HSQC (Edit)	Distinguish -CH (methine) from -CH	Multiplicity editing (CH/CH up, CH down)
H- C HMBC	Link -Me protons to C and C	Long-range coupling delay (60–80 ms)
2D ROESY	Intra-residue NOEs for rotamer analysis	Mixing time 200–300 ms (avoid spin-diffusion)
E.COSY / J-Resolved	Extraction of small couplings if overlapped	Optional; requires high field (>600 MHz)

Core Protocol: Stereochemical & Conformational Assignment[3]

Phase 1: Spin System Identification

Unlike canonical Phe (AMX system),

-Me-Phe presents as an A(M)X

or AX

Y spin system depending on the chemical shift dispersion between H

and H

.

- Identify the Methyl Doublet: Look for a high-intensity doublet in the 0.8–1.4 ppm range.

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- Verify Connectivity: Use TOCSY to trace the spin system:

  .

- Confirm Aromatic Link: Use NOESY/TOCSY to link

  and

  to the aromatic

  -protons.

Phase 2: The "J-NOE" Logic Gate for Stereochemistry

This is the most critical step. You must determine if the residue is

or

.[1][2] This cannot be determined by chemical shift alone; it requires determining the dominant rotamer.

The Rotameric Model

The

dihedral angle (

) has three staggered conformations:

- (chi1

  -60°)

- (chi1

  180°)

- (chi1

  +60°)

The

-methyl group creates severe steric clashes in specific rotamers depending on the configuration.

Step-by-Step Assignment Logic

1. Measure

:

- Large

  (> 10 Hz): Indicates

  and

  are anti-periplanar (

).

- Small

  (< 4 Hz): Indicates

  and

  are gauche (

).

2. Measure Key NOEs:

- NOE 1:
- NOE 2:
- NOE 3:

  (aromatic ring)

3. Apply the Logic Table:

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Observation	Implied Geometry	Likely Configuration	Dominant Rotamer
Hz	Anti	(2S, 3S)	(trans)
Hz	Gauche	(2S, 3R)	( )
Strong NOE ( )	Ring near	(2S, 3R)	
Strong NOE ( )	Methyl near NH	(2S, 3S)	

Note: The (2S, 3S) isomer typically favors the trans rotamer to minimize steric clash between the bulky phenyl group and the carbonyl/nitrogen backbone, placing the H

and H

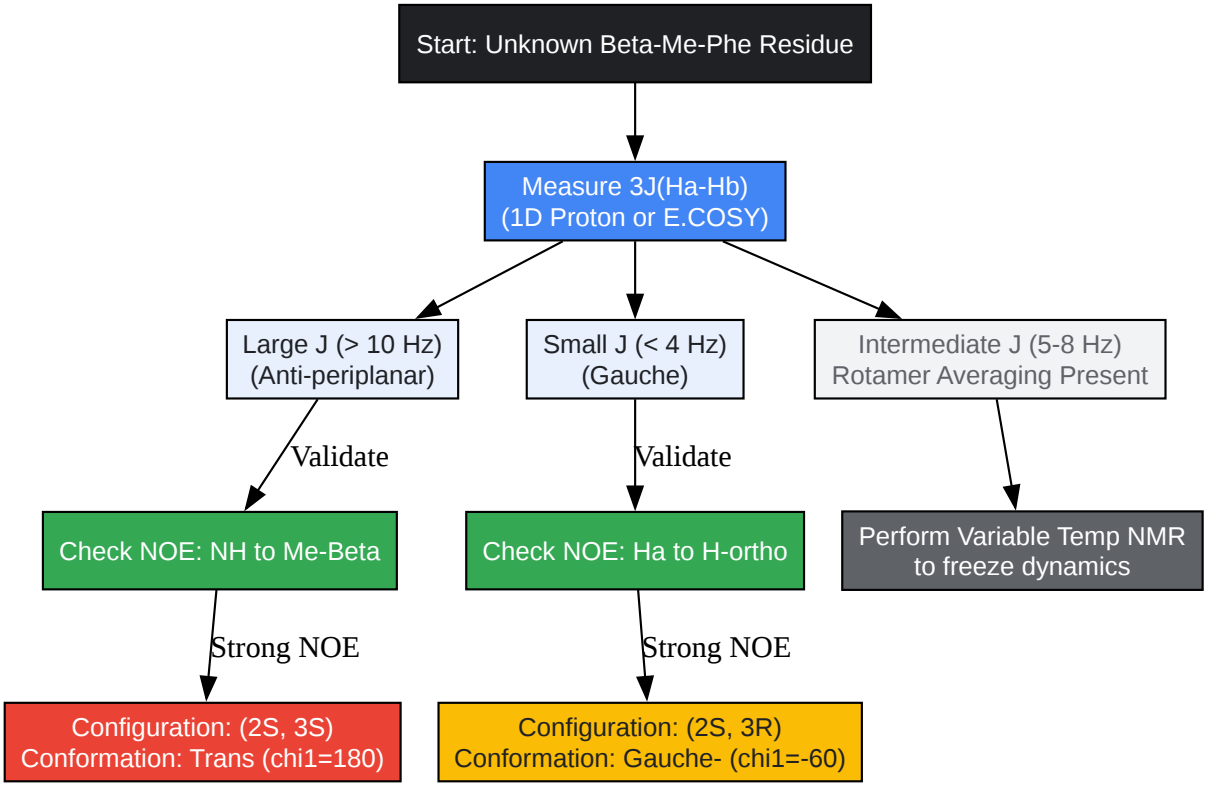
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Visualizing the Logic Flow

The following diagram illustrates the decision process for assigning the configuration and conformation of

-Me-Phe residues.

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Figure 1: Decision tree for stereochemical assignment of

-methyl-phenylalanine based on scalar coupling and NOE data.

Detailed Protocol: Measuring [5][6]

Rationale

The Karplus equation relates the vicinal coupling constant to the dihedral angle

:

For

-Me-Phe, the substituents are highly electronegative, so empirical parameters (e.g., Pachler or

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Haasnoot-de Leeuw-Altona) are more accurate, but the qualitative "Large vs. Small" distinction remains robust for major rotamers.

Step-by-Step

- Acquisition: Acquire a 1D

  H spectrum with 64k points. Ensure the spectral width is minimized to the region of interest (e.g., 0–10 ppm) to maximize digital resolution.

- Processing: Apply a window function. Do not use strong line broadening (LB). Gaussian multiplication (GM) is preferred to resolve the multiplet structure.
  - Parameter:LB = -1.0, GB = 0.5 (adjust based on S/N).
- Analysis:
  - Locate the H

    signal (typically 4.0–5.0 ppm).
  - It should appear as a doublet of doublets (dd) due to coupling with NH (

) and H

    (

).
  - Decouple the NH (if possible) or identify the

    from the amide region to isolate the

    .
- Verification: Cross-check with the H

  signal (typically 3.0–3.5 ppm). It should be a doublet of quartets (dq), coupling to H

  (doublet) and the methyl group (quartet,

  Hz).

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Case Study: Distinguishing Isomers in a Cyclic Peptide

Context: A cyclic pentapeptide containing one

-Me-Phe residue was synthesized as a mixture of diastereomers.

Data Summary Table:

Parameter	Isomer A	Isomer B	Interpretation
H Chemical Shift	4.65 ppm	4.82 ppm	Isomer B is more deshielded (ring current effect?)
	11.2 Hz	3.5 Hz	Key Discriminator
NOE ( )	Strong	Weak	Isomer A: Methyl is close to NH
NOE ( )	Weak	Strong	Isomer B: Ring is close to H
Assignment	(2S, 3S)	(2S, 3R)	Confirmed by X-ray crystallography

Conclusion: Isomer A adopts a trans conformation (

) typical of the

configuration in this constrained backbone. Isomer B adopts a gauche conformation (

) typical of

.

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